

Application Notes and Protocols: 4-Methylbenzenesulfonohydrazide as a Blowing Agent in Polymer Synthesis

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Compound of Interest

Compound Name: *4-Methylbenzenesulfonohydrazide*

Cat. No.: *B056588*

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Introduction

4-Methylbenzenesulfonohydrazide, also known as p-toluenesulfonylhydrazide (TSH), is a versatile and widely utilized chemical blowing agent in the synthesis of polymeric foams. Its primary function is to decompose at elevated temperatures, releasing gaseous products that create a cellular structure within a polymer matrix. This process results in lightweight materials with enhanced properties such as thermal and acoustic insulation, improved strength-to-weight ratio, and controlled density. TSH is particularly valued for its ability to produce fine and uniform cell structures in a variety of polymers, including natural and synthetic rubbers, polyvinyl chloride (PVC), and polyolefins.^[1] This document provides detailed application notes and experimental protocols for the effective use of **4-Methylbenzenesulfonohydrazide** as a blowing agent in polymer synthesis.

Physicochemical Properties and Decomposition Data

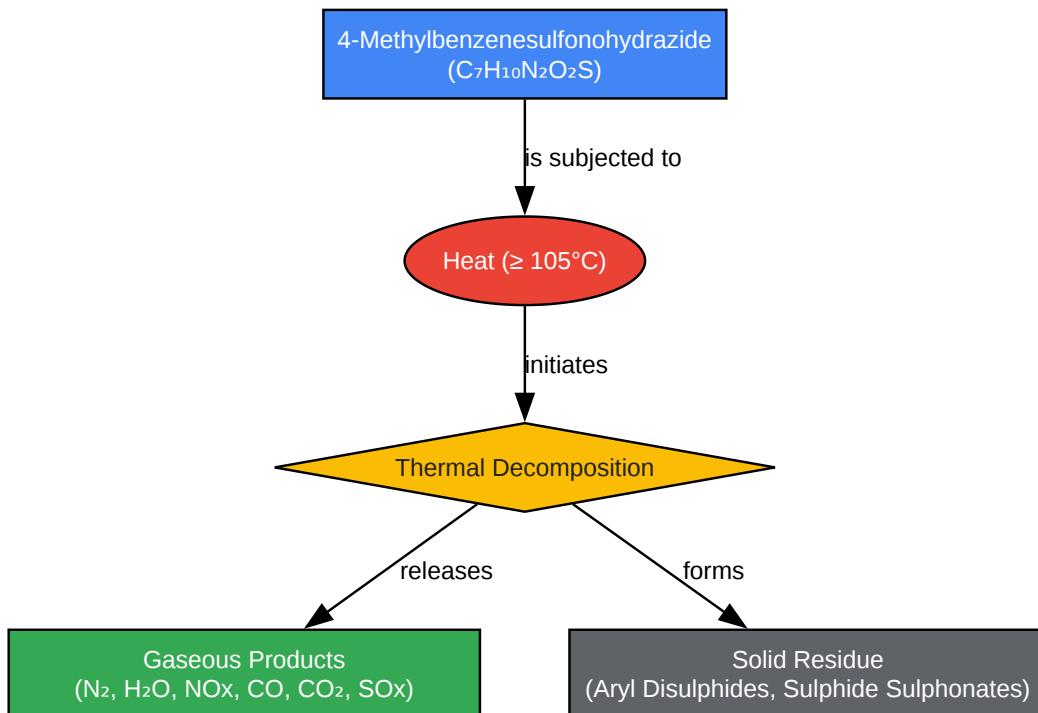
Understanding the physical and chemical properties of **4-Methylbenzenesulfonohydrazide** is crucial for its proper handling and application. The decomposition characteristics, in particular, dictate the processing window for polymer foaming.

Property	Value
Chemical Name	4-Methylbenzenesulfonohydrazide
Synonyms	p-Toluenesulfonylhydrazide, TSH
CAS Number	1576-35-8
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S
Molecular Weight	186.23 g/mol
Appearance	White to off-white powder
Melting Point	103-108 °C
Decomposition Temperature	Starts at ~105 °C; Range: 110-190 °C
Gas Yield	Approximately 110 mL/g (can vary with conditions)
Decomposition Products	Nitrogen (N ₂), Water (H ₂ O), Nitrogen Oxides (NO _x), Carbon Monoxide (CO), Carbon Dioxide (CO ₂), Sulfur Oxides (SO _x), Aryl Disulphides, and Sulphide Sulphonates.[2][3]

Decomposition Pathway

The thermal decomposition of **4-Methylbenzenesulfonohydrazide** is an exothermic process that releases a significant amount of heat and gaseous products.[3] The decomposition mechanism involves the breakdown of the sulfonylhydrazide moiety to produce nitrogen gas, which is the primary blowing agent, along with other byproducts.

Decomposition Pathway of 4-Methylbenzenesulfonohydrazide

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Caption: Thermal decomposition of **4-Methylbenzenesulfonohydrazide**.

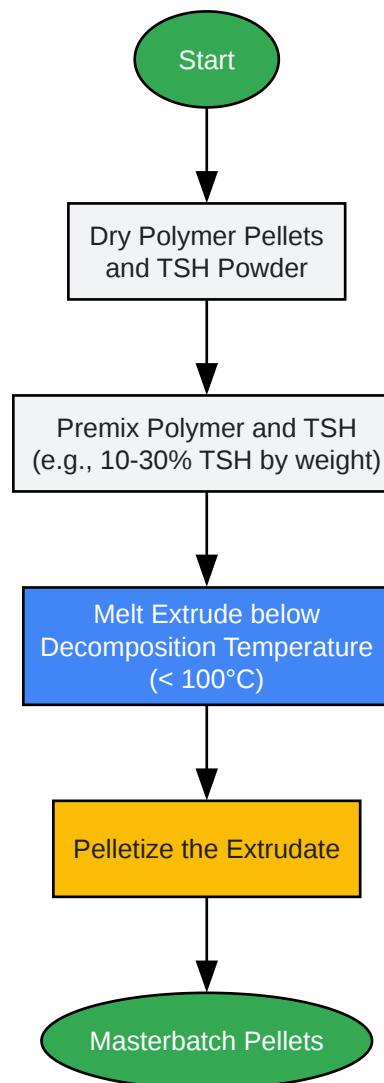
Experimental Protocols

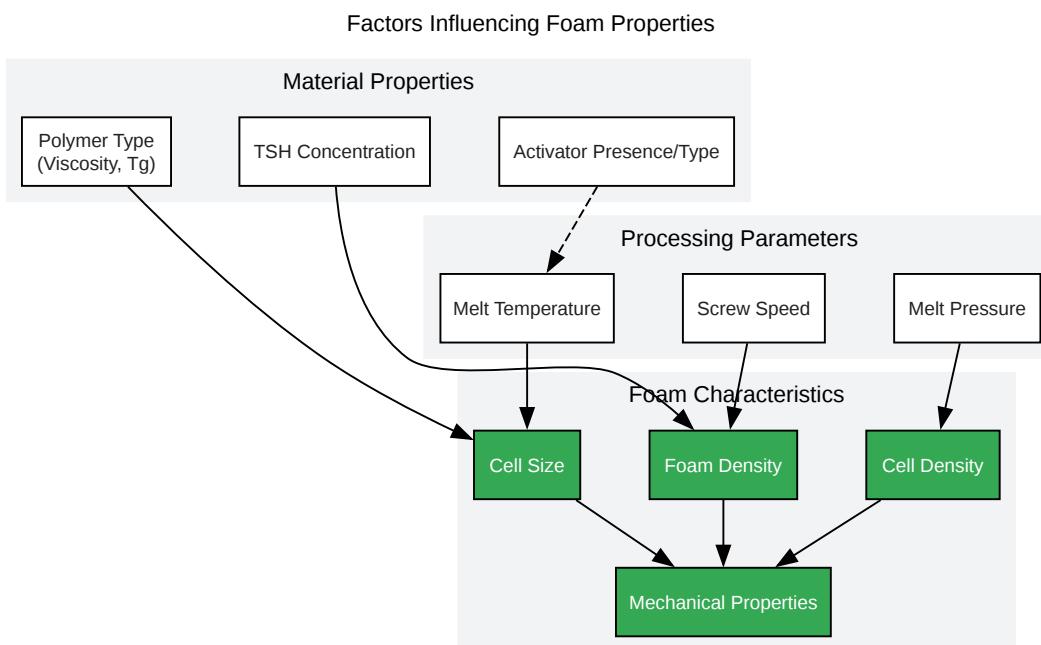
The following protocols provide a general framework for the use of **4-Methylbenzenesulfonohydrazide** in polymer foaming. Specific parameters should be optimized based on the polymer type and desired foam characteristics.

Preparation of Polymer-Blowing Agent Masterbatch

For uniform dispersion, it is often advantageous to first prepare a masterbatch of the blowing agent in the desired polymer.

Workflow for Masterbatch Preparation





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References

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